

# Propachlor Ethanesulfonic Acid (ESA): A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *propachlor ESA*

Cat. No.: *B044558*

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Propachlor ethanesulfonic acid (ESA) is an organosulfonic acid and a primary metabolite of the chloroacetanilide herbicide, propachlor.[1] As a significant environmental transformation product, its detection and characterization are crucial for environmental monitoring and toxicological assessment. This guide provides a detailed overview of the chemical structure, properties, and analytical methodologies related to **propachlor ESA**.

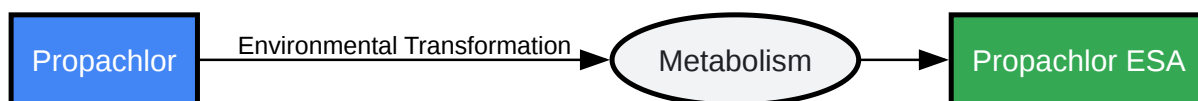
## Chemical Structure and Properties

**Propachlor ESA** is formed through the metabolic transformation of its parent compound, propachlor.[2] The chemical properties of **propachlor ESA** are summarized in the table below.

Property	Value	Source
IUPAC Name	2-oxo-2-(N-propan-2-ylanilino)ethanesulfonic acid	[1]
Molecular Formula	C11H15NO4S	[1]
Molecular Weight	257.31 g/mol	[1]
Monoisotopic Mass	257.07217913 Da	[1]
Canonical SMILES	<chem>CC(C)N(C1=CC=CC=C1)C(=O)CS(=O)(=O)O</chem>	[1]
InChI Key	BFSZJLBDHMMCAH-UHFFFAOYSA-N	[1]
CAS Number	123732-85-4	[1]

## Metabolic Pathway

Propachlor undergoes metabolism in the environment, leading to the formation of several degradation products, with **propachlor ESA** being a major metabolite.[3] The transformation involves the substitution of the chlorine atom with an ethanesulfonic acid group.



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Metabolic transformation of Propachlor to **Propachlor ESA**.

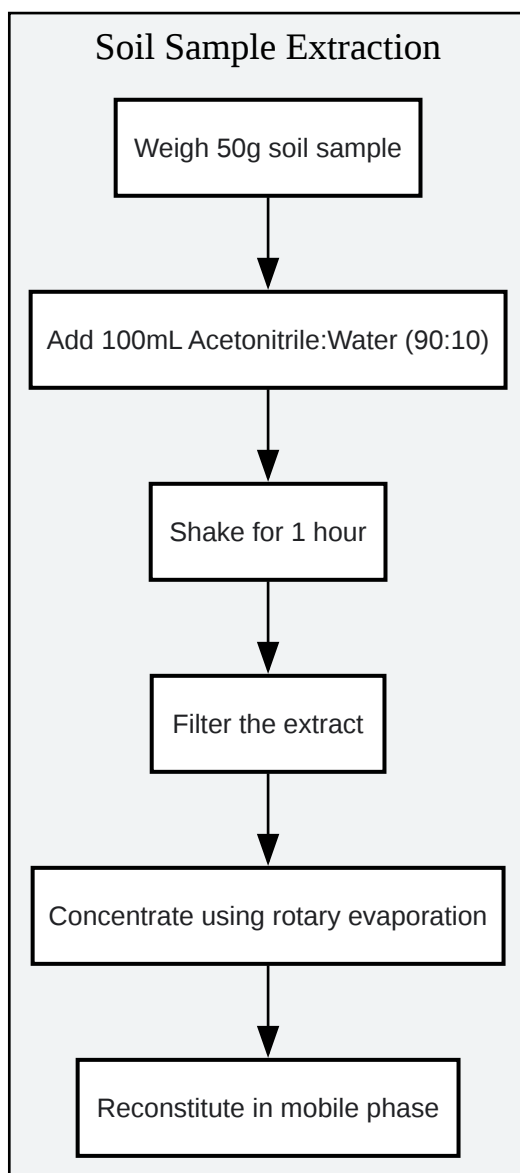
## Experimental Protocols

The analysis of **propachlor ESA** in environmental samples typically involves extraction followed by chromatographic separation and detection. The following protocols are based on methodologies developed by the U.S. Environmental Protection Agency and the U.S. Geological Survey for the determination of acetamide herbicides and their degradation products.

## Sample Preparation: Extraction from Soil

This protocol details the extraction of **propachlor ESA** from soil samples.<sup>[1][4]</sup>

Workflow:



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Workflow for the extraction of **Propachlor ESA** from soil samples.

Detailed Steps:

- **Extraction:** A 50-gram soil sample is mixed with 100 mL of an acetonitrile and water solution (90:10 v/v). The mixture is then shaken for one hour to ensure efficient extraction of the analyte.
- **Filtration:** The resulting slurry is filtered to separate the liquid extract from the solid soil particles.
- **Concentration:** The filtered extract is concentrated using a rotary evaporator to reduce the volume and increase the analyte concentration.
- **Reconstitution:** The concentrated sample is reconstituted in a suitable mobile phase for chromatographic analysis.

## Analytical Determination: Liquid Chromatography-Mass Spectrometry (LC/MS)

This protocol outlines the analysis of **propachlor ESA** using online solid-phase extraction (SPE) followed by liquid chromatography/mass spectrometry (LC/MS).<sup>[5]</sup>

### Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Online Solid-Phase Extraction system with an octadecylsilane (C18) cartridge
- Mass Spectrometer (MS) detector

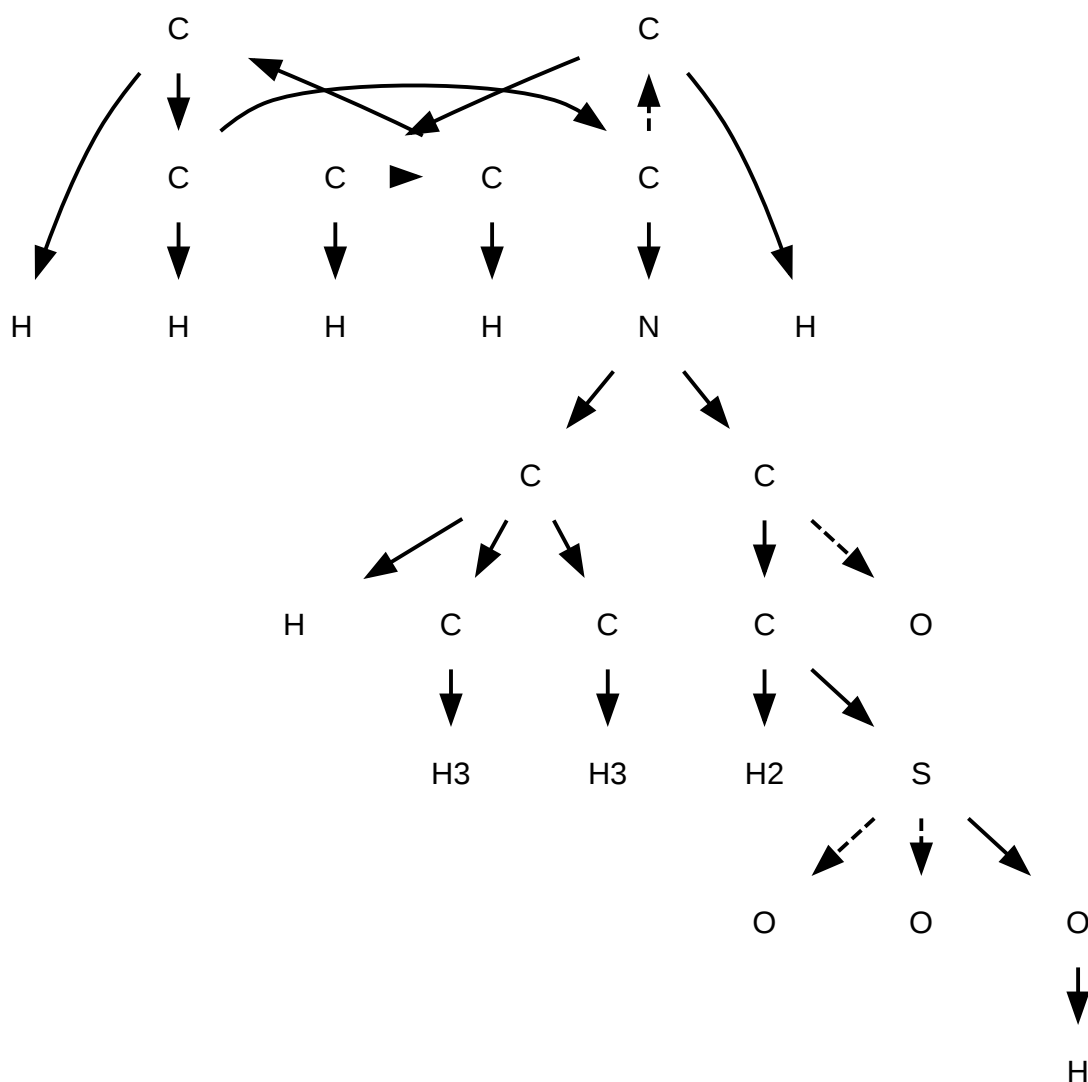
### Procedure:

- **Online SPE:** A 10 mL water sample is passed through an online SPE cartridge to concentrate the analyte and remove interfering matrix components.
- **Chromatographic Separation:** The analyte is eluted from the SPE cartridge onto a C18 analytical column. A gradient elution is typically used with a mobile phase consisting of water and acetonitrile, both with formic acid.

- **Mass Spectrometric Detection:** The eluent from the HPLC column is introduced into the mass spectrometer. Detection is performed using electrospray ionization (ESI) in negative ion mode, monitoring for the specific mass-to-charge ratio ( $m/z$ ) of **propachlor ESA**.

## Chemical Structure Visualization

The two-dimensional chemical structure of **propachlor ESA** is depicted below.



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2D Chemical Structure of **Propachlor ESA**.

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## References

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